

Personal protective equipment for handling 2-sec-Butylcyclohexanone

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Compound of Interest

Compound Name: 2-sec-Butylcyclohexanone

Cat. No.: B081716

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Essential Safety and Handling Guide for 2-sec-Butylcyclohexanone

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-sec-Butylcyclohexanone**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and environmental responsibility.

Immediate Safety and Hazard Information

2-sec-Butylcyclohexanone is a combustible liquid that may be harmful if swallowed.[\[1\]](#)[\[2\]](#)

While some classifications under European regulations may not list it as a hazardous substance, it is crucial to handle it with care due to potential risks.[\[3\]](#) It may cause skin and eye irritation, and it is considered toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Therefore, preventing its release into the environment is imperative.[\[6\]](#)

Key Hazards:

- Physical Hazard: Combustible liquid. Keep away from heat, sparks, and open flames.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Health Hazards: May be harmful if swallowed.[\[1\]](#) May cause irritation to the skin, eyes, and respiratory tract.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data

While specific occupational exposure limits for **2-sec-Butylcyclohexanone** have not been established, the table below summarizes its key physical and chemical properties for risk assessment.

Property	Value	Source Compound
Molecular Formula	C ₁₀ H ₁₈ O	4-tert-Butylcyclohexanone[6]
Molecular Weight	154.25 g/mol	4-tert-Butylcyclohexanone[6]
Appearance	Colorless Liquid	2-sec-Butylcyclohexanone[1]
Flash Point	78 °C (172.4 °F)	2-Tert-Butylcyclohexanone[4]
Autoignition Temperature	400 °C (752 °F)	2-Tert-Butylcyclohexanone[4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-sec-Butylcyclohexanone** to minimize exposure. All handling should occur in a well-ventilated area, preferably within a chemical fume hood.[4][5][6]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles compliant with EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [4]	Protects eyes from splashes.
A face shield should be worn over safety goggles if there is a significant risk of splashing. [8]	Provides broader protection for the face.	
Hand Protection	Chemical-resistant gloves such as Nitrile rubber or Neoprene. [1] Always check manufacturer recommendations for chemical compatibility. [1]	Prevents skin contact. [4]
Skin and Body Protection	A lab coat or long-sleeved clothing. [1]	Protects skin from accidental contact.
Appropriate shoes that cover the entire foot (closed-toe and heel).	Prevents exposure from spills.	
Respiratory Protection	Generally not required under normal use with adequate engineering controls (e.g., fume hood). [1]	Maintains exposure below any applicable limits.
If ventilation is inadequate, use a NIOSH/MSHA approved respirator. [4]	Protects against inhalation of vapors.	

Operational Plan: Step-by-Step Guidance

Preparation and Precautionary Measures

- Conduct a Risk Assessment: Before beginning work, evaluate the specific procedures and quantities to be used to identify potential hazards.

- Verify Engineering Controls: Ensure a chemical fume hood is available and functioning correctly. Facilities should also be equipped with an eyewash station and a safety shower.[\[4\]](#)
- Assemble PPE: Gather all necessary PPE as specified in the table above. Inspect gloves for any signs of degradation or puncture before use.
- Prepare Spill Kit: Ensure a spill kit containing absorbent materials (e.g., vermiculite, sand) is readily accessible.

Handling Procedures

- Transportation: When moving the chemical, keep it in a tightly closed, properly labeled container.
- Dispensing/Weighing: Conduct all transfers and weighing operations within a chemical fume hood to prevent vapor inhalation.
- Heating: Keep the chemical away from heat, hot surfaces, sparks, and open flames.[\[1\]\[3\]](#) Use appropriate heating methods like a heating mantle or water bath; avoid open flames.
- General Handling: Avoid contact with skin, eyes, and clothing.[\[3\]\[4\]](#) Do not eat, drink, or smoke in the laboratory area.[\[2\]](#) Wash hands thoroughly after handling the substance.[\[3\]\[4\]](#)

Accidental Release Measures

- Immediate Action: Evacuate non-essential personnel from the spill area.
- Control Vapors: Ensure adequate ventilation. Remove all sources of ignition.[\[4\]](#)
- Containment & Cleanup: Wearing appropriate PPE, absorb the spill with an inert material like vermiculite or sand.[\[4\]](#) Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)
- Decontamination: Wash the spill area with detergent and water. Collect the cleaning materials for disposal as hazardous waste.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical aid if irritation develops.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Call a poison control center or doctor immediately. [2][4]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.[4]

Disposal Plan

The disposal of **2-sec-Butylcyclohexanone** and its containers must be managed as hazardous waste to prevent environmental contamination.[6]

Waste Collection

- Chemical Waste: Collect all unused **2-sec-Butylcyclohexanone** and reaction byproducts in a designated, properly labeled, and sealed hazardous waste container.
- Contaminated Materials: Any items grossly contaminated with the chemical, such as gloves, absorbent pads, or disposable labware, must also be disposed of as hazardous waste in the same designated container.[6]

Container Decontamination

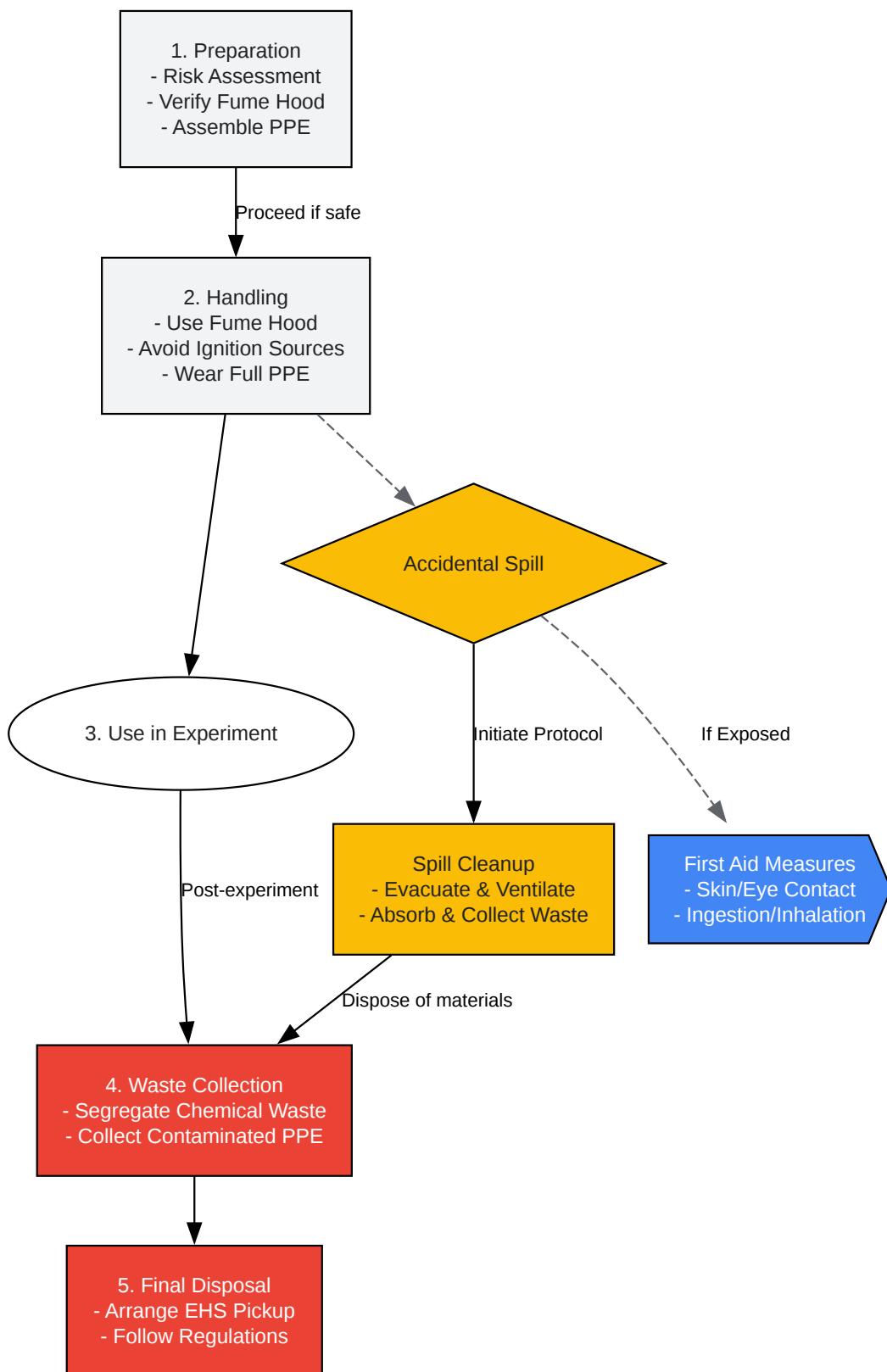
- Triple Rinsing: Empty containers that held the pure chemical must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[6]
- Rinsate Collection: The solvent rinsate must be collected and treated as hazardous chemical waste.[6]
- Final Disposal of Container: After triple-rinsing and defacing the label, the container can typically be disposed of in the regular trash, but always follow your institution's specific guidelines.[6]

Arranging for Final Disposal

- Storage: Store the sealed hazardous waste container in a designated, well-ventilated secondary containment area.
- Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[6\]](#) Adhere to all local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely managing **2-sec-Butylcyclohexanone** in a laboratory setting.

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Caption: Workflow for handling **2-sec-Butylcyclohexanone**.

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